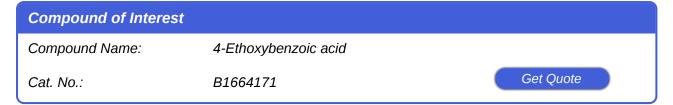


# Synonyms for 4-Ethoxybenzoic acid such as p-Ethoxybenzoic acid.

Author: BenchChem Technical Support Team. Date: December 2025



# An In-depth Technical Guide to 4-Ethoxybenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Ethoxybenzoic acid**, a versatile aromatic carboxylic acid. The document details its chemical identity, physical properties, and synonyms. It also presents detailed experimental protocols for its synthesis and common derivatives, and explores its role in the development of novel materials and therapeutics, with a particular focus on its anti-biofilm activity.

## **Chemical Identity and Synonyms**

**4-Ethoxybenzoic acid** is a white crystalline solid. It is a derivative of benzoic acid with an ethoxy group substituted at the para position. This substitution enhances its lipophilicity compared to its parent compound, 4-hydroxybenzoic acid.

Table 1: Synonyms and Chemical Identifiers for 4-Ethoxybenzoic Acid



Category	Identifier
Common Names	4-Ethoxybenzoic acid, p-Ethoxybenzoic acid, para-Ethoxybenzoic acid
Systematic Name	4-Ethoxybenzoic acid
CAS Number	619-86-3
Molecular Formula	С9Н10О3
Molecular Weight	166.17 g/mol
IUPAC Name	4-ethoxybenzoic acid
InChI	InChI=1S/C9H10O3/c1-2-12-8-5-3-7(4-6-8)9(10)11/h3-6H,2H2,1H3,(H,10,11)
InChlKey	SHSGDXCJYVZFTP-UHFFFAOYSA-N
SMILES	CCOC1=CC=C(C=C1)C(=O)O
PubChem CID	12093
EC Number	210-616-3
UNII	TZR23XEQ7W

# **Physicochemical Properties**

The physicochemical properties of **4-Ethoxybenzoic acid** are crucial for its application in various fields, from materials science to pharmacology.

Table 2: Physicochemical Data for 4-Ethoxybenzoic Acid



Property	Value
Appearance	White crystalline powder
Melting Point	197-199 °C
Boiling Point	291.2 °C at 760 mmHg
Flash Point	117.1 °C
Density	1.166 g/cm <sup>3</sup>
Solubility	Sparingly soluble in water; soluble in ethanol, ether, and chloroform.

# **Experimental Protocols**

**4-Ethoxybenzoic acid** is a valuable building block in organic synthesis. The following protocols provide detailed methodologies for its synthesis and a common derivatization reaction.

# Synthesis of 4-Ethoxybenzoic Acid via Williamson Ether Synthesis

This protocol describes the synthesis of **4-Ethoxybenzoic acid** from 4-hydroxybenzoic acid and an ethylating agent, a classic example of the Williamson ether synthesis.

#### Materials:

- 4-hydroxybenzoic acid
- Ethyl iodide or diethyl sulfate
- Sodium hydroxide (NaOH) or potassium carbonate (K<sub>2</sub>CO<sub>3</sub>)
- Ethanol (as solvent)
- Hydrochloric acid (HCl) for acidification
- Distilled water



- Round-bottom flask with reflux condenser
- Magnetic stirrer and heating mantle
- · Büchner funnel and filter paper
- Beakers and graduated cylinders

#### Procedure:

- In a round-bottom flask, dissolve 4-hydroxybenzoic acid in ethanol.
- Add a stoichiometric equivalent of sodium hydroxide to deprotonate the phenolic hydroxyl group, forming the sodium phenoxide.
- To the stirred solution, add a slight excess of ethyl iodide or diethyl sulfate dropwise.
- Heat the reaction mixture to reflux and maintain for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature and remove the ethanol under reduced pressure.
- Dissolve the residue in water and acidify with dilute hydrochloric acid to precipitate the 4-Ethoxybenzoic acid.
- Collect the crude product by vacuum filtration and wash with cold water to remove inorganic salts.
- Recrystallize the crude product from an ethanol/water mixture to obtain pure 4-Ethoxybenzoic acid.
- Dry the purified crystals in a vacuum oven.

# **Esterification of 4-Ethoxybenzoic Acid**

This protocol details the Fischer esterification of **4-Ethoxybenzoic acid** to form ethyl 4-ethoxybenzoate, a common derivative used in various applications.



#### Materials:

- 4-Ethoxybenzoic acid
- Absolute ethanol
- Concentrated sulfuric acid (H<sub>2</sub>SO<sub>4</sub>) as a catalyst
- Sodium bicarbonate (NaHCO<sub>3</sub>) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>) or sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Organic solvent (e.g., diethyl ether or ethyl acetate)
- · Round-bottom flask with reflux condenser
- Separatory funnel
- Rotary evaporator

#### Procedure:

- In a round-bottom flask, dissolve 4-Ethoxybenzoic acid in a large excess of absolute ethanol.
- Carefully add a catalytic amount of concentrated sulfuric acid to the solution while stirring.
- Heat the mixture to reflux for several hours. The reaction can be monitored by TLC.
- Once the reaction is complete, cool the mixture and remove the excess ethanol using a rotary evaporator.
- Dissolve the residue in an organic solvent such as diethyl ether.
- Transfer the solution to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.



- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent and concentrate the filtrate under reduced pressure to yield the crude ethyl 4-ethoxybenzoate.
- The crude ester can be further purified by distillation or column chromatography.

## **Applications in Research and Development**

**4-Ethoxybenzoic acid** serves as a key intermediate in the synthesis of a range of valuable compounds.

## **Liquid Crystal Synthesis**

4-Alkoxybenzoic acids, including **4-Ethoxybenzoic acid**, are fundamental building blocks in the synthesis of thermotropic liquid crystals.[1] The rigid benzoic acid core, combined with the flexible alkoxy chain, promotes the formation of mesophases.[2] These molecules can form hydrogen-bonded dimers, which self-assemble into the ordered structures characteristic of liquid crystals.[1] By varying the length of the alkoxy chain, the properties of the resulting liquid crystal, such as the transition temperatures and the type of mesophase, can be fine-tuned.[2]

## **Pharmaceutical and Drug Development**

**4-Ethoxybenzoic acid** and its derivatives are of significant interest in medicinal chemistry. They are used as intermediates in the synthesis of various pharmaceuticals, including potential anti-inflammatory and analgesic agents.[3] A particularly promising area of research is the investigation of **4-Ethoxybenzoic acid**'s antimicrobial properties.

## Anti-Biofilm Activity of 4-Ethoxybenzoic Acid

Recent studies have highlighted the potential of **4-Ethoxybenzoic acid** as an anti-biofilm agent, particularly against Staphylococcus aureus, a pathogen known for its ability to form resilient biofilms that contribute to chronic infections and antibiotic resistance.[3][4]

#### **Mechanism of Action**

**4-Ethoxybenzoic acid** has been shown to inhibit the formation of S. aureus biofilms at concentrations that do not significantly impact bacterial growth.[3] This suggests an anti-



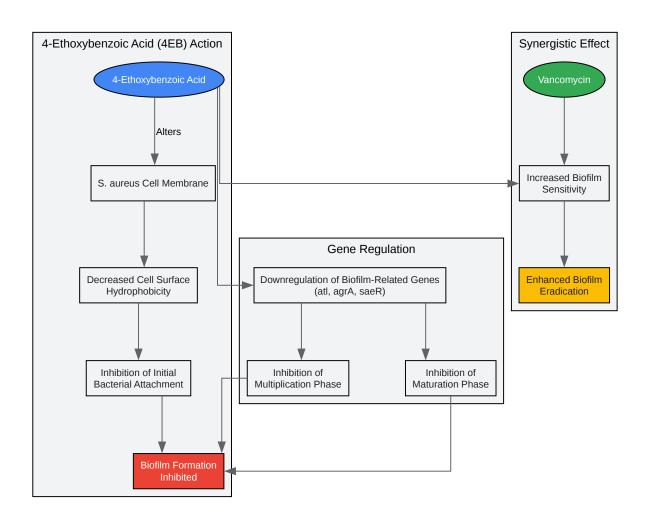




virulence mechanism rather than a direct bactericidal effect. The proposed mechanism involves the alteration of the bacterial cell surface hydrophobicity.[3] By decreasing the hydrophobicity of the cell membrane, **4-Ethoxybenzoic acid** interferes with the initial attachment of the bacteria to surfaces, a critical step in biofilm formation.[3]

Furthermore, studies have shown that **4-Ethoxybenzoic acid** can downregulate the expression of genes involved in biofilm development.[4] Specifically, it has been observed to interfere with the multiplication and maturation phases of biofilm formation and delay the onset of the exodus phase.[4] This is associated with the downregulation of key genes such as atl, agrA, and saeR.[4]





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Figure 1. Mechanism of **4-Ethoxybenzoic Acid**'s Anti-Biofilm Activity.

## **Synergistic Effects with Antibiotics**

Importantly, **4-Ethoxybenzoic acid** has been found to act synergistically with the antibiotic vancomycin.[3] Combination treatment has been shown to significantly decrease the viability of cells within established S. aureus biofilms compared to treatment with vancomycin alone.[3]



This suggests that **4-Ethoxybenzoic acid** could be a valuable adjuvant therapy to enhance the efficacy of existing antibiotics against biofilm-related infections.

### Conclusion

**4-Ethoxybenzoic acid** is a chemical compound with a well-established role as a versatile intermediate in the synthesis of liquid crystals and pharmaceuticals. Emerging research has now unveiled its potential as a novel anti-biofilm agent, offering a promising new avenue for combating antibiotic-resistant bacterial infections. Its mechanism of action, which involves the disruption of biofilm formation and a synergistic effect with conventional antibiotics, makes it a compelling candidate for further investigation and development in the field of antimicrobial therapies. This guide provides researchers and drug development professionals with a solid foundation of its chemical properties, synthesis, and biological activities to facilitate future innovation.

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